

Delving into Gene Transcription: A Technical Guide to DB1976 Dihydrochloride

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Compound of Interest

Compound Name: DB1976 dihydrochloride

Cat. No.: B10824796

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Abstract

DB1976 dihydrochloride is a potent and cell-permeable small molecule inhibitor of the transcription factor PU.1 (also known as SPI1). By binding to the minor groove of DNA at AT-rich sequences, which are characteristic of PU.1 binding sites, **DB1976 dihydrochloride** allosterically hinders the binding of PU.1 to its cognate DNA, thereby inhibiting PU.1-dependent gene transcription. This targeted inhibition of PU.1, a master regulator of hematopoietic differentiation, has significant implications for the treatment of diseases where PU.1 is dysregulated, such as in certain types of acute myeloid leukemia (AML). This technical guide provides an in-depth overview of **DB1976 dihydrochloride**, including its mechanism of action, its effects on gene transcription, and detailed methodologies for its study.

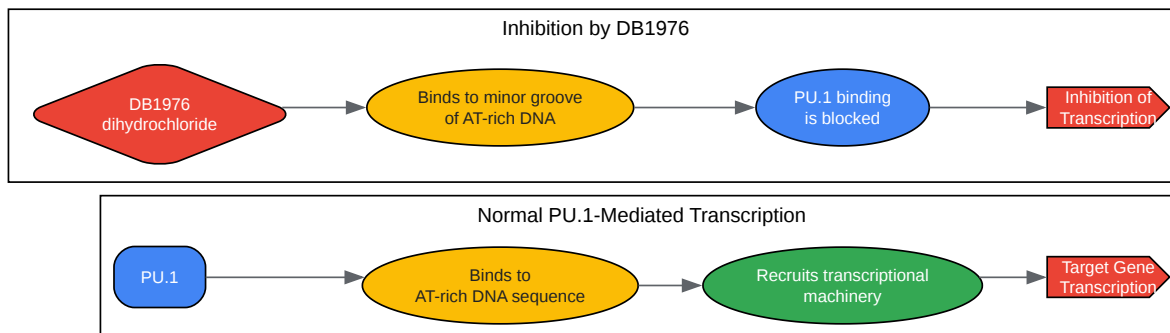
Introduction to DB1976 Dihydrochloride

DB1976 is a selenophene analog of DB270 and functions as a fully efficacious inhibitor of the transcription factor PU.1.^[1] It is a classic heterocyclic dication that exhibits strong affinity and selectivity for AT-rich sequences commonly found in the DNA binding sites of PU.1.^[1] This property allows it to act as a competitive inhibitor of PU.1-DNA binding. The dihydrochloride salt form is typically used in research due to its stability.

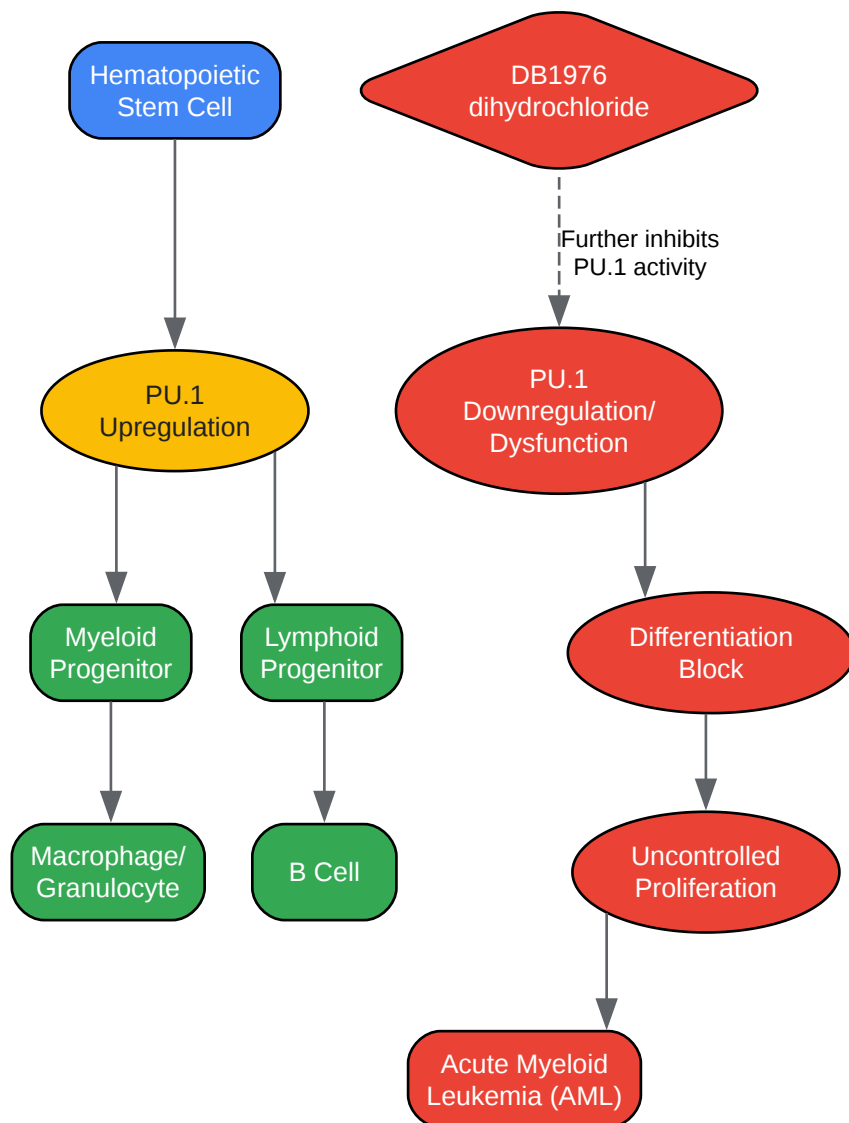
Mechanism of Action: Inhibition of PU.1-Mediated Transcription

The primary mechanism of action of **DB1976 dihydrochloride** is the inhibition of PU.1's ability to bind to DNA and activate the transcription of its target genes. This process can be visualized as a multi-step interaction:

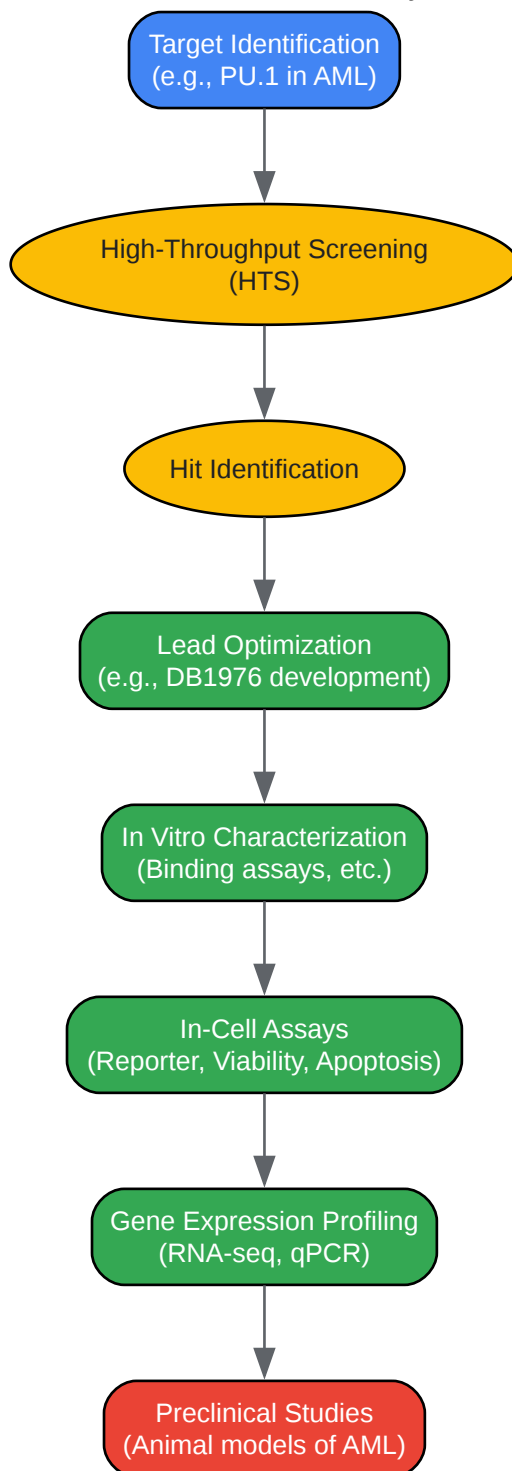
Mechanism of DB1976 Dihydrochloride Action



PU.1 Signaling in Hematopoiesis and AML



Workflow for PU.1 Inhibitor Discovery and Validation

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References

- 1. medchemexpress.com [medchemexpress.com]
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